

Comprehensive Characterization Guide: 2-Bromoethyl Maleate via ^1H NMR

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Compound of Interest

Compound Name: 2-Bromoethyl maleate

CAS No.: 6232-90-2

Cat. No.: B11953329

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Product: **2-Bromoethyl Maleate** (Mono- or Bis-ester) Primary Application: Functional monomer for Atom Transfer Radical Polymerization (ATRP) initiators and surface conjugation. Critical Quality Attribute (CQA): Cis-geometry retention and Alkyl Bromide integrity.

Introduction: The Isomer Challenge

In the synthesis of maleates (e.g., via esterification of maleic anhydride with 2-bromoethanol), the primary challenge is not just yield, but stereochemical integrity. The cis-maleate bond is thermodynamically less stable than the trans-fumarate bond. Acid-catalyzed esterification often induces isomerization to 2-bromoethyl fumarate.

While FTIR can detect the carbonyl stretch, it struggles to quantify low-level trans impurities in a cis matrix. ^1H NMR is the gold standard for this characterization because the olefinic protons of maleates and fumarates resonate at distinct chemical shifts with characteristic coupling constants (

-values), providing a self-validating purity assay.

Experimental Protocol

A. Sample Preparation

To ensure sharp resolution of the olefinic splitting patterns, proper solvation is critical to prevent hydrogen-bonding broadening of the acid proton (in mono-esters).

- Solvent: Deuterated Chloroform (CDCl_3) is preferred for the diester. Dimethyl Sulfoxide- d_6 ($\text{DMSO}-d_6$) is recommended for the mono-ester to sharpen the carboxylic acid proton signal and prevent exchange broadening.
- Concentration: 10–15 mg of sample in 0.6 mL solvent. High concentrations can cause peak shifting due to stacking effects.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.^[1]

B. Instrument Parameters

- Frequency: 400 MHz or higher (essential to resolve second-order roofing effects in the ethylene bridge).
- Pulse Sequence: Standard single pulse (zgpg30).
- Relaxation Delay (D1): Set to 10 seconds. The olefinic protons have longer relaxation times; insufficient delay will under-integrate the maleate signal relative to the alkyl chain, leading to erroneous purity calculations.

Comparative Analysis & Data Interpretation

The following table compares the target product against its primary impurities.

Table 1: Diagnostic Chemical Shifts (CDCl_3 , 400 MHz)

Moiety	Proton Type	2-Bromoethyl Maleate (Target)	2-Bromoethyl Fumarate (Isomer Impurity)	2-Bromoethanol (Starting Material)
Olefin		6.2 – 6.4 ppm (Singlet or Doublet, Hz)	6.8 – 6.9 ppm (Singlet or Doublet, Hz)	N/A
Ester Link		4.45 ppm (Triplet)	4.50 ppm (Triplet)	3.8 ppm (Triplet)
Alkyl Bromide		3.60 ppm (Triplet)	3.60 ppm (Triplet)	3.5 ppm (Triplet)
Acid		10-12 ppm (Broad, if monoester)	10-12 ppm (Broad)	N/A

Detailed Spectral Analysis[2]

1. The Olefinic Region (6.0 – 7.0 ppm)

This is the "fingerprint" region.

- Maleate (Cis): The olefinic protons are chemically equivalent (in the diester) or nearly equivalent (in the monoester). They appear upfield around 6.3 ppm.
 - Note: In the monoester, symmetry is broken, and you may see an AB system (Hz).
- Fumarate (Trans): The trans geometry deshields the protons, shifting them downfield to ~6.85 ppm.
 - Validation: If you see a small peak at 6.85 ppm, your reaction has isomerized. Integration of 6.3 ppm vs. 6.85 ppm gives the molar ratio of Isomer Purity.

2. The Ethylene Bridge (3.0 – 5.0 ppm)

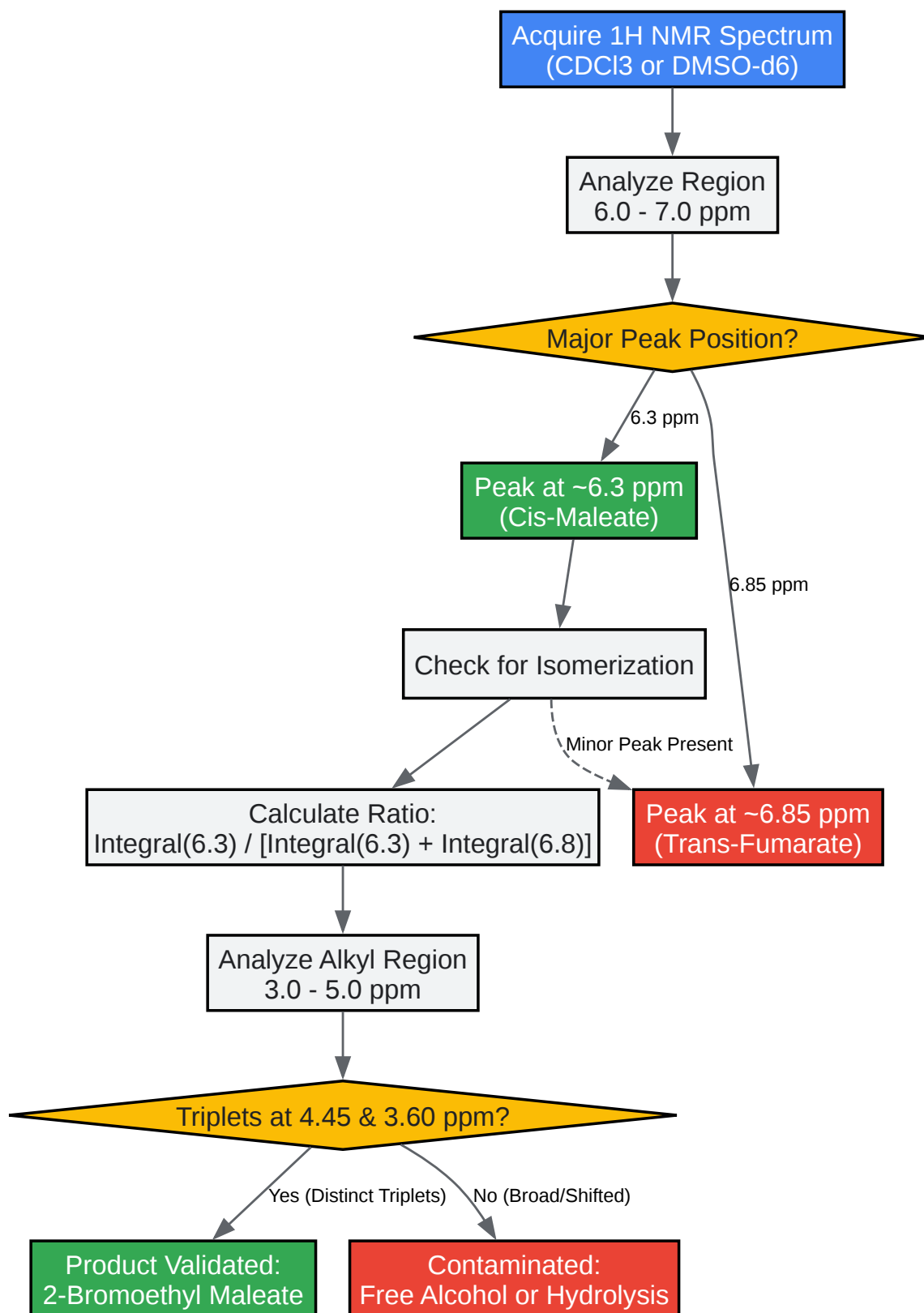
The 2-bromoethyl chain shows a classic

pattern (two triplets).

- Deshielding Hierarchy: The protons next to Oxygen (Ester) are more deshielded (4.45 ppm) than those next to Bromine (3.60 ppm).
- Purity Check: Unreacted 2-bromoethanol will show a triplet for the significantly upfield (~3.8 ppm) compared to the esterified (~4.45 ppm).

Characterization Workflow (Logic Diagram)

The following diagram illustrates the decision logic for validating the product using ^1H NMR data.



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Figure 1: Logic flow for the structural validation and purity assessment of **2-bromoethyl maleate** using ^1H NMR markers.

References

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Sources

- 1. ^1H NMR Chemical Shift [sites.science.oregonstate.edu]
- 2. pfeifer.phas.ubc.ca [pfeifer.phas.ubc.ca]
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